

# Preparation of Resazurin Sodium Stock Solution: An Application Note and Protocol

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## Compound of Interest

Compound Name: Resazurin (sodium)

Cat. No.: B12400687

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## Introduction

Resazurin sodium salt is a versatile and widely used redox indicator in cell biology and microbiology.[1][2] Its application spans various assays to assess cell viability, proliferation, and cytotoxicity.[1][3] The principle of these assays lies in the reduction of the blue, non-fluorescent resazurin to the pink, highly fluorescent resorufin by metabolically active cells.[3][4][5] This conversion can be quantified by measuring fluorescence or absorbance, providing a reliable method to determine the number of viable cells.[3][6] This document provides a detailed protocol for the preparation of a Resazurin sodium stock solution for use in various research applications.

## Chemical Properties and Data

A summary of the key chemical properties of Resazurin sodium salt is presented in the table below for easy reference.

Property	Value	Source(s)
Synonyms	7-Hydroxy-3H-phenoxazin-3-one-10-oxide sodium salt, Diazo-resorcinol sodium	[1][2][7]
CAS Number	62758-13-8	[1][2][3][4][7]
Molecular Formula	C <sub>12</sub> H <sub>6</sub> NNaO <sub>4</sub>	[1][2][8][9]
Molecular Weight	251.17 g/mol	[2][8][9][10]
Appearance	Dark green to dark blue to black powder/crystal	[1][7][10]
Solubility		
	≤ 5 mg/mL in Phosphate-Buffered Saline (PBS), pH 7.2	[6][11]
	≤ 0.5 mg/mL in Dimethyl Sulfoxide (DMSO)	[6][11]
	≤ 0.5 mg/mL in Ethanol	[6][11]
	≤ 0.5 mg/mL in Dimethylformamide (DMF)	[4][6][11]
Storage (Powder)	Store at room temperature (15-25°C), protected from light. Stable for at least 2 years.	[1][6][12]
Storage (Stock Solution)	Aliquot and store at -20°C or -80°C, protected from light. Stable for up to 1 month at -20°C and up to 6 months at -80°C.	[6][11][13]

## Experimental Protocol: Preparation of 1 mg/mL Resazurin Sodium Stock Solution

This protocol outlines the steps to prepare a 1 mg/mL stock solution of Resazurin sodium, a commonly used concentration for various cell-based assays.

### 3.1. Materials

- Resazurin sodium salt (CAS: 62758-13-8)
- Sterile, nuclease-free water (ddH<sub>2</sub>O) or Dimethyl Sulfoxide (DMSO)
- Sterile, light-blocking microcentrifuge tubes (1.5 mL or 2 mL)
- Vortex mixer
- Calibrated analytical balance
- Weighing paper or boat
- Spatula
- Pipettes and sterile filter tips

### 3.2. Procedure

- Aseptic Technique: Perform all steps in a sterile environment, such as a laminar flow hood, to prevent contamination.
- Weighing: Carefully weigh out the desired amount of Resazurin sodium salt powder using an analytical balance. For example, to prepare 10 mL of a 1 mg/mL solution, weigh 10 mg of the powder.
- Solubilization:
  - For an aqueous stock solution: Transfer the weighed powder to a sterile conical tube. Add the desired volume of sterile ddH<sub>2</sub>O (e.g., 10 mL for a 1 mg/mL solution).
  - For a DMSO stock solution: Transfer the weighed powder to a sterile conical tube. Add the desired volume of DMSO.

- **Dissolving:** Tightly cap the tube and vortex thoroughly until the powder is completely dissolved. The solution should be a clear, dark blue/purple color.
- **Sterilization (for aqueous solutions):** If the stock solution is prepared with water, it is recommended to sterilize it by passing it through a 0.22  $\mu\text{m}$  syringe filter to remove any potential microbial contaminants.[13] This step is not necessary for DMSO-based stock solutions.
- **Aliquoting:** Dispense the stock solution into smaller, single-use aliquots in sterile, light-blocking microcentrifuge tubes. This minimizes repeated freeze-thaw cycles and light exposure, which can degrade the compound.
- **Storage:** Store the aliquots at  $-20^{\circ}\text{C}$  for up to one month or at  $-80^{\circ}\text{C}$  for up to six months.[13] Always protect the solution from light.[6][11]

### 3.3. Preparation of Working Solution

The stock solution must be diluted to a final working concentration before use in cell-based assays. A common working concentration is 1  $\mu\text{g}/\text{mL}$ . [8]

- **Thawing:** Thaw a single aliquot of the stock solution at room temperature, protected from light.
- **Dilution:** Dilute the stock solution with an appropriate sterile buffer (e.g., PBS) or cell culture medium to the desired final concentration. For example, to prepare 1 mL of a 1  $\mu\text{g}/\text{mL}$  working solution from a 1 mg/mL stock solution, add 1  $\mu\text{L}$  of the stock solution to 999  $\mu\text{L}$  of the diluent.
- **Immediate Use:** It is recommended to prepare the working solution fresh for each experiment and use it immediately.[8]

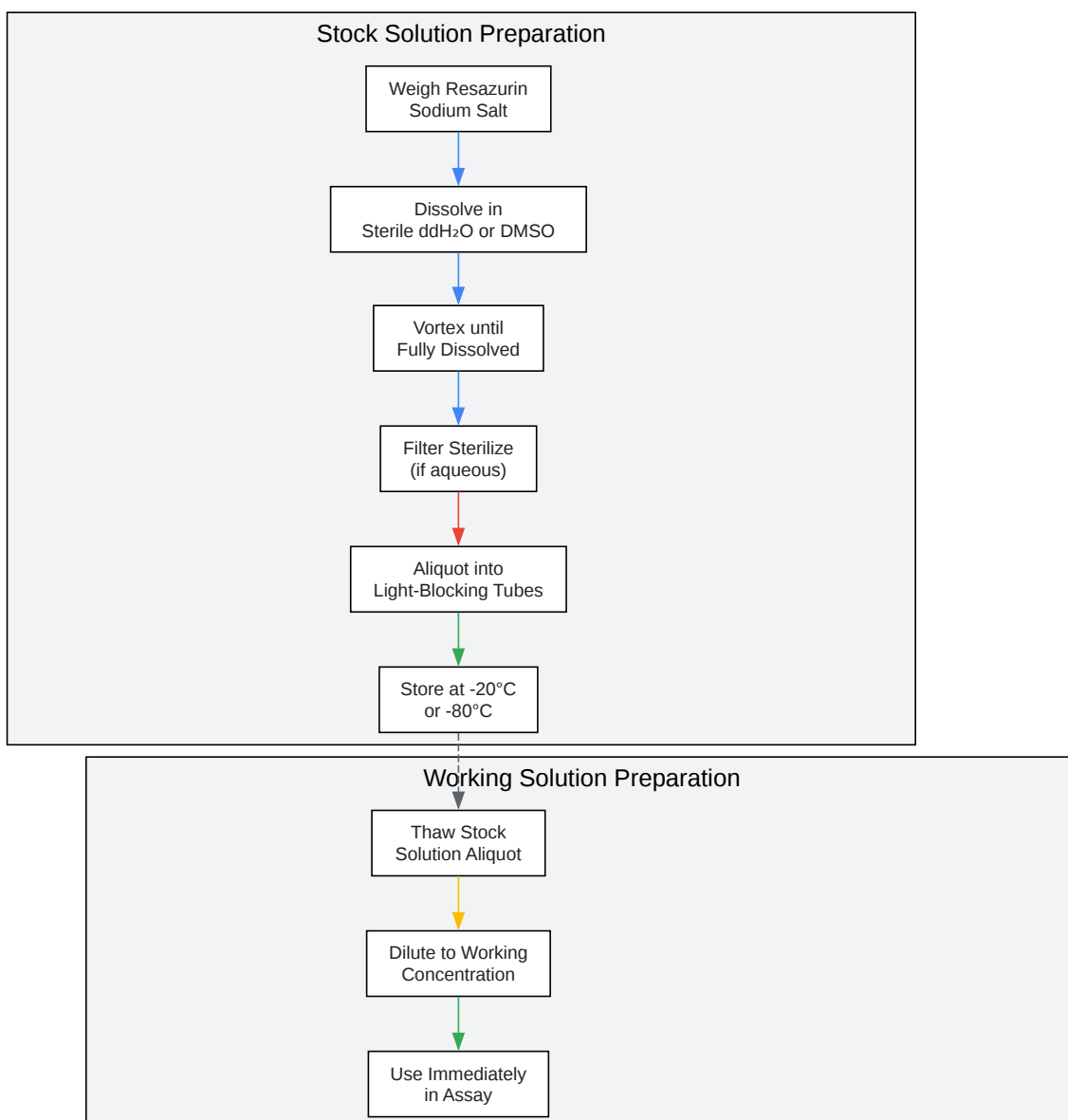
## Application: Cell Viability Assay

The prepared Resazurin solution can be directly applied to cell cultures to assess viability. Metabolically active cells will reduce resazurin to the fluorescent resorufin. The fluorescence can be measured using a microplate reader with an excitation wavelength of 530-560 nm and

an emission wavelength of 590 nm.[8] The intensity of the fluorescence is proportional to the number of viable cells.

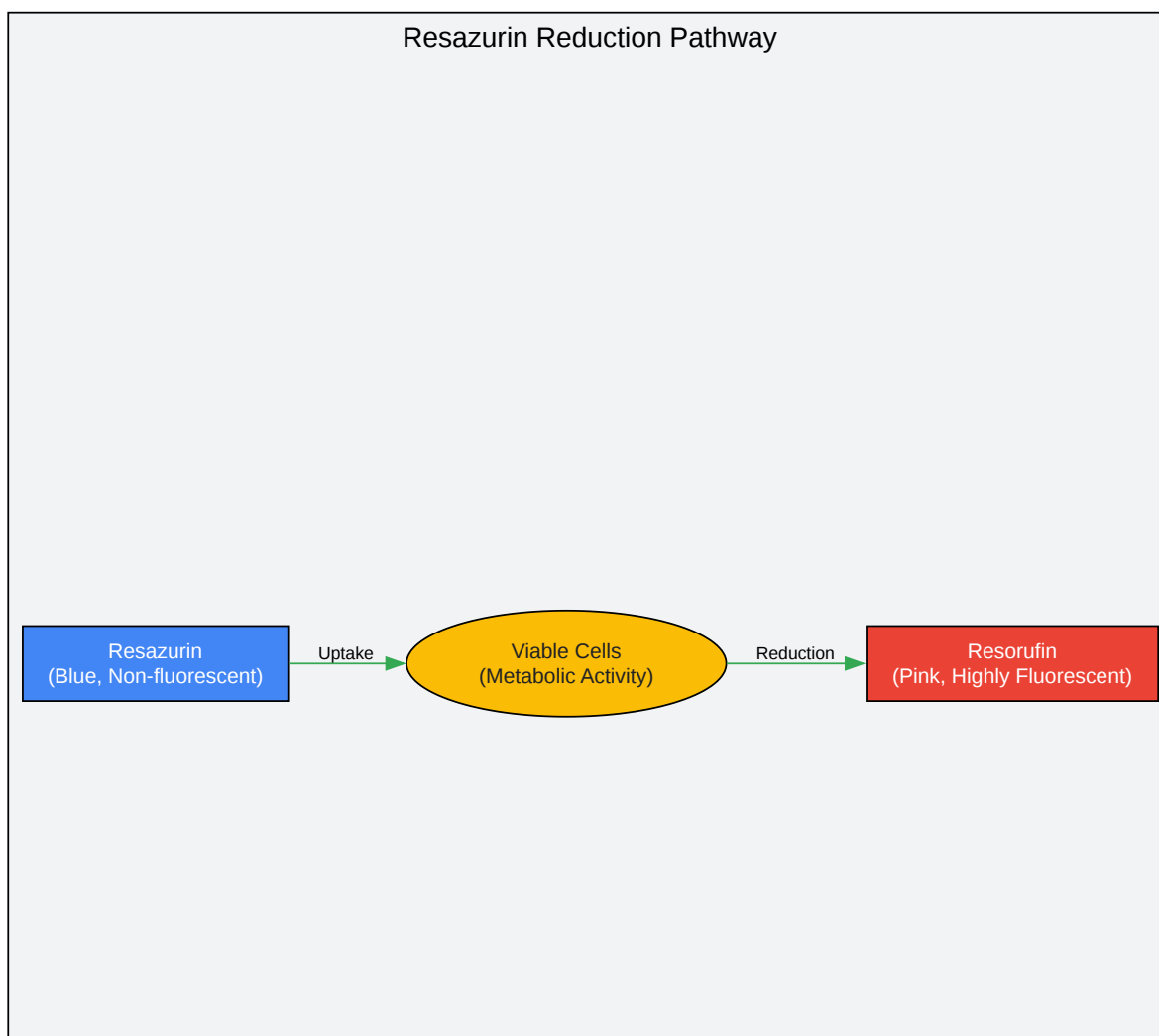
## Workflow and Signaling Pathway Diagrams

The following diagrams illustrate the experimental workflow for preparing the Resazurin sodium stock solution and the basic principle of its action in a cell viability assay.



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Caption: Workflow for preparing Resazurin sodium stock and working solutions.



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